

# 1-Bromodecane-d21: A Technical Guide to Isotopic Purity

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## Compound of Interest

Compound Name: 1-Bromodecane-d21

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This technical guide provides a comprehensive overview of **1-Bromodecane-d21**, with a focus on its isotopic purity, synthesis, and the analytical methodologies used for its characterization. This deuterated compound is a valuable tool in various research applications, including as an internal standard in mass spectrometry-based quantitative analysis and in the study of metabolic pathways.

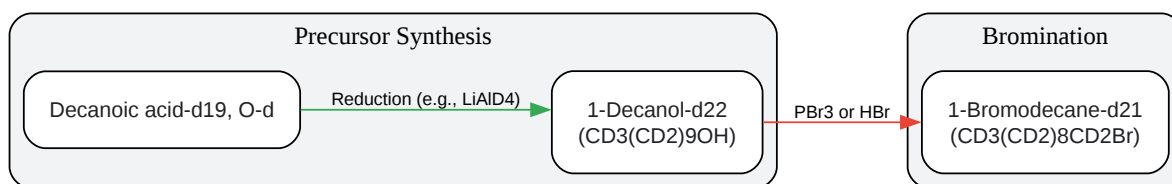
## Data Presentation: Quantitative Properties

The physical and isotopic properties of **1-Bromodecane-d21** are critical for its effective application. The following table summarizes the key quantitative data for commercially available **1-Bromodecane-d21**.

Property	Value	Source
Isotopic Purity	98 atom % D	[1][2]
Chemical Purity	≥95%	[3]
Molecular Formula	CD <sub>3</sub> (CD <sub>2</sub> ) <sub>8</sub> CD <sub>2</sub> Br	[1][2]
Molecular Weight	242.31 g/mol	
Boiling Point	238 °C (lit.)	
Density	1.166 g/mL at 25 °C	
Mass Shift (M+)	+21	

## Synthesis of 1-Bromodecane-d21

The synthesis of **1-Bromodecane-d21** typically involves the bromination of its deuterated precursor, 1-Decanol-d22. A plausible and efficient synthetic route is outlined below. The starting material, 1-Decanol-d22, can be prepared through methods such as the reduction of a deuterated carboxylic acid or by catalytic H-D exchange on 1-decanol.



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A plausible synthetic pathway for **1-Bromodecane-d21**.

## Experimental Protocols for Isotopic Purity Determination

The accurate determination of isotopic purity is paramount for the reliable use of **1-Bromodecane-d21**. High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic

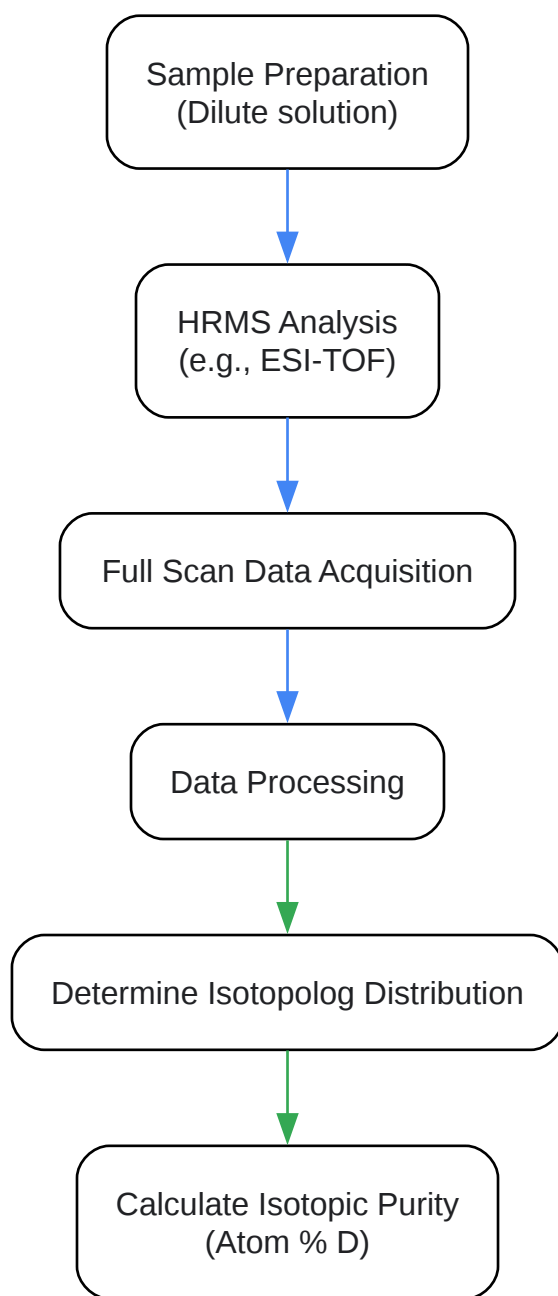
Resonance (NMR) spectroscopy are the primary analytical techniques employed for this purpose.

## Isotopic Purity by High-Resolution Mass Spectrometry (HRMS)

Objective: To determine the isotopic distribution and calculate the atom % D of **1-Bromodecane-d21** by analyzing the relative abundance of its isotopologs.

Methodology:

- Sample Preparation: A dilute solution of **1-Bromodecane-d21** is prepared in a suitable volatile organic solvent (e.g., methanol or acetonitrile).
- Instrumentation: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, equipped with an appropriate ionization source (e.g., Electrospray Ionization - ESI or Gas Chromatography-Mass Spectrometry - GC-MS with Electron Ionization - EI) is used.
- Data Acquisition: The instrument is operated in full scan mode to acquire the mass spectrum of the sample. The high resolution allows for the separation of the isotopic peaks.
- Data Analysis:
  - The mass spectrum will show a cluster of peaks corresponding to the different isotopologs of 1-Bromodecane (from d0 to d21).
  - The intensity of each isotopic peak is measured.
  - The contribution of natural abundance isotopes (e.g.,  $^{13}\text{C}$ ,  $^{81}\text{Br}$ ) to the peak intensities is mathematically corrected.
  - The isotopic purity (atom % D) is calculated from the relative intensities of the deuterated and non-deuterated species.



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